

An In-depth Technical Guide to Hydroxylysylpyridinoline-d6: Structure, Properties, and Analytical Applications

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Compound of Interest

Compound Name: Hydroxylysylpyridinoline-d6

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Abstract

Hydroxylysylpyridinoline-d6 (HP-d6) is the deuterated form of Hydroxylysylpyridinoline (HP), a critical pyridinium cross-link found in mature collagen.^[1] Its structural integrity and biological stability make its non-deuterated counterpart a significant biomarker for bone resorption and various metabolic bone diseases. The incorporation of six deuterium atoms into the molecule renders HP-d6 an ideal internal standard for mass spectrometry-based quantification of endogenous HP, enabling precise and accurate measurements in complex biological matrices. This guide provides a comprehensive overview of the chemical structure, physicochemical properties, and detailed analytical methodologies pertinent to the use of **Hydroxylysylpyridinoline-d6** in research and clinical settings.

Chemical Structure and Properties

Hydroxylysylpyridinoline is a complex amino acid derivative formed from three hydroxylysine residues within collagen fibrils.^{[2][3]} The deuterated form, **Hydroxylysylpyridinoline-d6**, maintains the core structure of the parent molecule with the substitution of six hydrogen atoms with deuterium.

Chemical Structure

The systematic name for **Hydroxylysylpyridinoline-d6** is 2-Amino-6-[4-[(2S)-2-amino-2-carboxyethyl]-3-[(3S)-3-amino-3-carboxypropyl]-5-hydroxypyridinio]-2,3,4,6-tetradeoxy-L-erythro-Hexonic Acid Inner Salt-d6.^[4]

Diagram 1: Chemical Structure of **Hydroxylysylpyridinoline-d6**

Caption: Chemical structure of **Hydroxylysylpyridinoline-d6**.

Physicochemical Properties

Quantitative data for **Hydroxylysylpyridinoline-d6** is summarized in the table below. Data for the non-deuterated form is included for comparison where specific data for the deuterated analogue is not available.

Property	Value (Hydroxylysylpyridinoline-d6)	Value (Hydroxylysylpyridinoline)	Reference
Molecular Formula	C ₁₈ H ₂₂ D ₆ N ₄ O ₈	C ₁₈ H ₂₈ N ₄ O ₈	[1][4]
Molecular Weight	434.47 g/mol	428.44 g/mol	[1][4]
CAS Number	63800-01-1 (for unlabeled)	63800-01-1	[1][4]
Appearance	Solid (Neat)	Solid	[4]
Solubility	Data not available	Soluble in aqueous solutions	General observation
Stability in Urine	Expected to be highly stable	Stable for at least 6 weeks at -20°C	Inferred from non-deuterated form

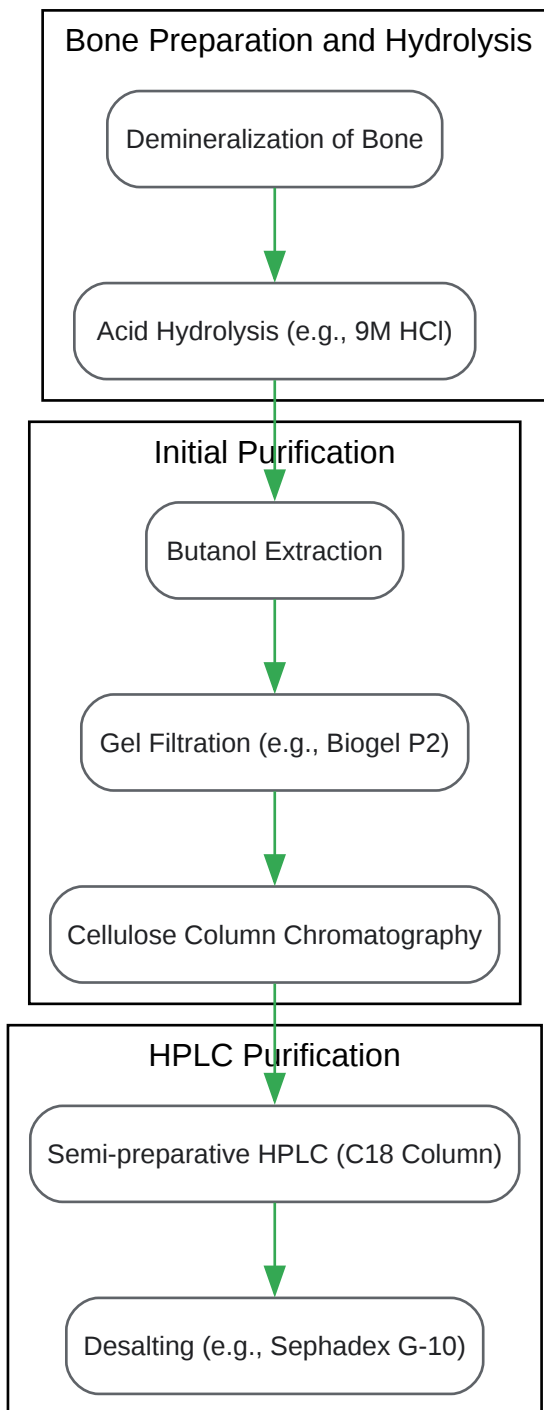
Experimental Protocols

Synthesis and Purification of Hydroxylysylpyridinoline

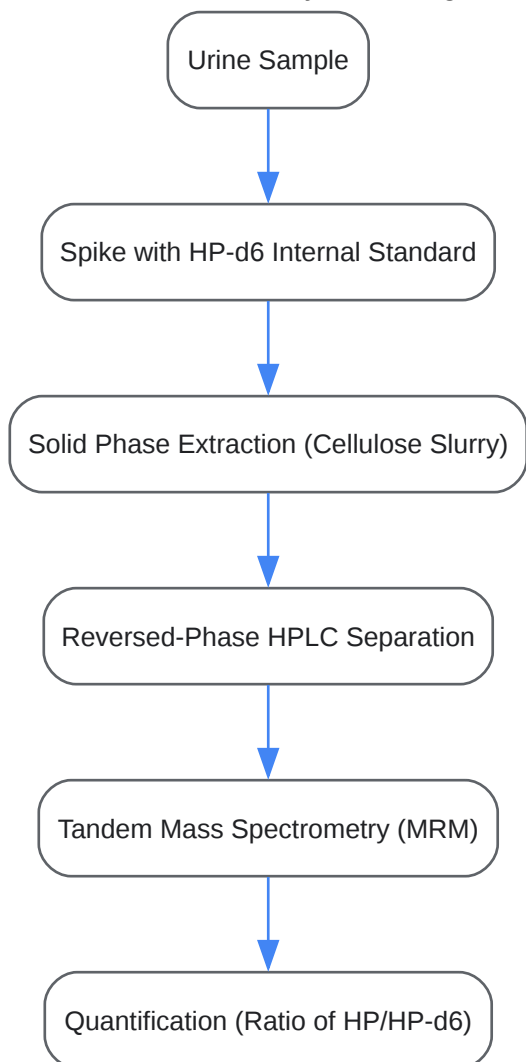
A specific synthesis protocol for **Hydroxylysylpyridinoline-d6** is not publicly available. However, the non-deuterated form is typically purified from natural sources like bone. The following is a representative protocol for its purification.

Diagram 2: Purification Workflow for Hydroxylysylpyridinoline from Bone

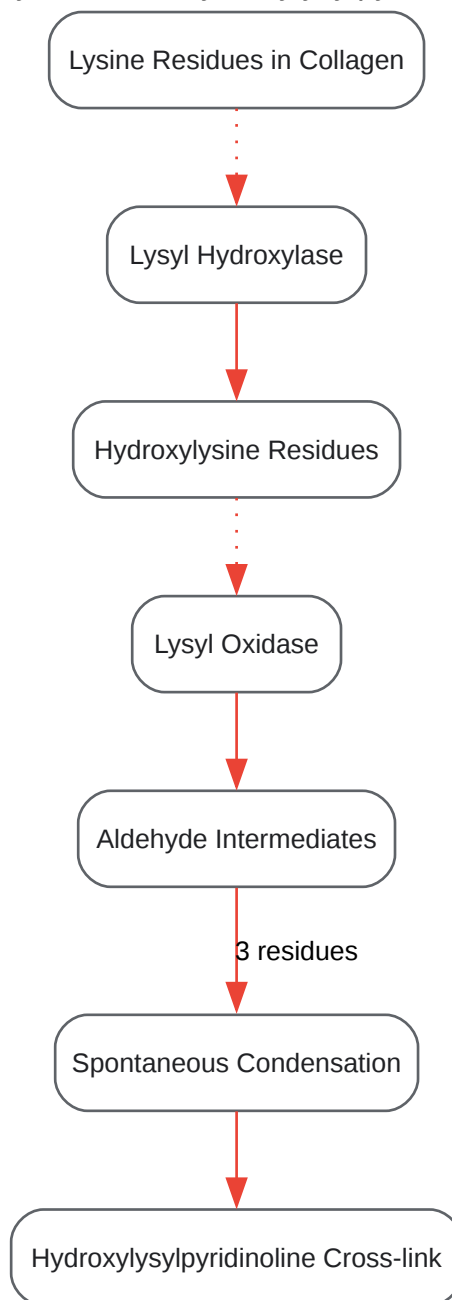
Purification of Hydroxylysylpyridinoline from Bone



Quantification of Urinary HP using HP-d6



Biosynthesis of Hydroxylysylpyridinoline



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